Application Notes and Protocols for the Synthesis of Biphenyl-2-carboxamidine

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Compound of Interest	
Compound Name:	*Biphenyl-2-carboxamidine*
CAS No.:	*175692-06-5*
Cat. No.:	*B071283*

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Introduction: The Significance of the Amidine Moiety in Biphenyl Scaffolds

Biphenyl-2-carboxamidine and its derivatives represent a class of compounds with significant interest in medicinal chemistry and drug development. The biphenyl scaffold itself is a privileged structure, found in numerous biologically active molecules. The introduction of a carboxamidine group at the 2-position of the biphenyl ring system imparts unique physicochemical properties, including the ability to act as a strong hydrogen bond donor and acceptor, and to exist in a protonated state at physiological pH. These characteristics make it a key pharmacophore for interacting with biological targets such as enzymes and receptors. This document provides a detailed, field-proven laboratory protocol for the synthesis of **Biphenyl-2-carboxamidine**, designed for researchers, scientists, and drug development professionals. The synthesis is presented in two main stages: the formation of the biphenyl backbone via a Suzuki-Miyaura cross-coupling reaction to yield Biphenyl-2-carbonitrile, followed by the conversion of the nitrile to the target amidine using the Pinner reaction.

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PART 1: Synthesis of the Precursor: Biphenyl-2-carbonitrile via Suzuki-Miyaura Coupling

The Suzuki-Miyaura cross-coupling reaction is a powerful and versatile method for the formation of carbon-carbon bonds, particularly for the synthesis of biaryl compounds.[1] This reaction utilizes a palladium catalyst to couple an organoboron compound with an organohalide.[2] For the synthesis of Biphenyl-2-carbonitrile, we will couple 2-bromobenzonitrile with phenylboronic acid.

Causality of Experimental Choices:

- Catalyst: A palladium(0) species is essential for the catalytic cycle. We will use Palladium(II) acetate, which is reduced in situ to the active Pd(0) catalyst.
- Base: A base is required to activate the organoboron species and facilitate the transmetalation step. An inorganic base such as potassium carbonate is effective and cost-efficient for this transformation.[3]
- Solvent System: A mixture of an organic solvent (e.g., toluene or THF) and an aqueous solution is typically used to dissolve both the organic reactants and the inorganic base.

Experimental Protocol: Suzuki-Miyaura Coupling

Materials and Reagents:

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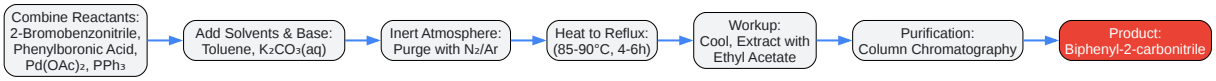
Reagent/Material	Molecular Weight (g/mol)	Quantity (mmol)	Mass/Volume
2-Bromobenzonitrile	182.02	10.0	1.82 g
Phenylboronic Acid	121.93	12.0	1.46 g
Palladium(II) Acetate	224.50	0.2 (2 mol%)	45 mg
Triphenylphosphine	262.29	0.4 (4 mol%)	105 mg
Potassium Carbonate	138.21	20.0	2.76 g
Toluene	-	-	50 mL
Water	-	-	25 mL
Ethyl Acetate (for workup)	-	-	~100 mL
Brine (for workup)	-	-	~50 mL
Anhydrous Magnesium Sulfate	-	-	As needed

Step-by-Step Procedure:

- Reaction Setup: To a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-bromobenzonitrile (1.82 g, 10.0 mmol), phenylboronic acid (1.46 g, 12.0 mmol), palladium(II) acetate (45 mg, 0.2 mmol), and triphenylphosphine (105 mg, 0.4 mmol).
- Solvent and Base Addition: Add toluene (50 mL) to the flask, followed by an aqueous solution of potassium carbonate (2.76 g in 25 mL of water).
- Inert Atmosphere: Purge the reaction mixture with an inert gas (nitrogen or argon) for 10-15 minutes to remove oxygen, which can deactivate the palladium catalyst.
- Reaction: Heat the mixture to reflux (approximately 85-90 °C) with vigorous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a hexane/ethyl acetate solvent system. The reaction is typically complete within 4-6 hours.

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- Workup: Once the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and add ethyl acetate (50 mL). Separate the organic layer.
- Extraction: Wash the organic layer with water (2 x 25 mL) and then with brine (50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel using a gradient of hexane and ethyl acetate as the eluent to afford Biphenyl-2-carbonitrile as a white solid.



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Figure 1: Experimental workflow for the synthesis of Biphenyl-2-carbonitrile.

PART 2: Synthesis of **Biphenyl-2-carboxamidine** via the Pinner Reaction

The Pinner reaction is a classic method for the conversion of nitriles into amidines.[4] The reaction proceeds in two steps: first, the formation of an imidate salt (a Pinner salt) by reacting the nitrile with an alcohol in the presence of a strong acid (anhydrous HCl), followed by ammonolysis of the Pinner salt to yield the desired amidine.[5]

Causality of Experimental Choices:

- Anhydrous Conditions: The Pinner reaction must be carried out under strictly anhydrous conditions. The presence of water will lead to the hydrolysis of the intermediate Pinner salt to form the corresponding ester, a common side product.[5]
- Acid Catalyst: Anhydrous hydrogen chloride gas is the classic and most effective acid catalyst for this reaction. It protonates the nitrile nitrogen, activating the carbon for

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nucleophilic attack by the alcohol.

- Low Temperature: The formation of the Pinner salt is typically performed at low temperatures (0 °C or below) to suppress the formation of side products.

- Ammonolysis: The conversion of the Pinner salt to the amidine is achieved by treatment with ammonia. Using a solution of ammonia in an alcohol (e.g., methanolic ammonia) provides a convenient and effective way to introduce the ammonia.

Experimental Protocol: Pinner Reaction

Materials and Reagents:

Reagent/Material	Molecular Weight (g/mol)	Quantity (mmol)	Mass/Volume
Biphenyl-2-carbonitrile	179.22	5.0	896 mg
Anhydrous Ethanol	46.07	-	20 mL
Anhydrous Diethyl Ether	74.12	-	50 mL
Hydrogen Chloride (gas)	36.46	Excess	-
7N Ammonia in Methanol	17.03	Excess	~20 mL
Diethyl Ether (for workup)	-	-	~100 mL
Saturated Sodium Bicarbonate (aq)	-	-	~50 mL
Anhydrous Sodium Sulfate	-	-	As needed

Step-by-Step Procedure:

Step 1: Formation of the Pinner Salt (Ethyl [1,1'-biphenyl]-2-carboximidate hydrochloride)

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- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a gas inlet tube, and a drying tube, dissolve Biphenyl-2-carbonitrile (896 mg, 5.0 mmol) in anhydrous ethanol (20 mL) and anhydrous diethyl ether (50 mL).
- HCl Gas Introduction: Cool the solution to 0 °C in an ice bath. Bubble dry hydrogen chloride gas through the solution for approximately 1-2 hours. The Pinner salt will precipitate as a white solid.
- Isolation of Pinner Salt: After the introduction of HCl is complete, seal the flask and allow it to stand at 0-4 °C overnight to ensure complete precipitation. Collect the white solid by filtration under a stream of dry nitrogen, wash with anhydrous diethyl ether, and dry under vacuum.

Step 2: Ammonolysis to **Biphenyl-2-carboxamidine**

- Reaction Setup: Suspend the dried Pinner salt in a fresh portion of anhydrous ethanol (20 mL) in a sealed tube or a pressure-rated flask.
- Ammonia Addition: Cool the suspension to 0 °C and add a solution of 7N ammonia in methanol (~20 mL).
- Reaction: Seal the vessel and stir the mixture at room temperature for 24-48 hours. Monitor the reaction by TLC until the Pinner salt is consumed.
- Workup: Concentrate the reaction mixture under reduced pressure to remove the solvent and excess ammonia.
- Extraction: Dissolve the residue in a mixture of dichloromethane (50 mL) and water (50 mL). Separate the organic layer. Extract the aqueous layer with dichloromethane (2 x 25 mL).
- Washing: Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution (50 mL) and then with brine (50 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: The crude **Biphenyl-2-carboxamidine** can be purified by recrystallization from a suitable solvent system, such as ethanol/water or toluene/hexane, to yield the final product

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as a crystalline solid.[6][7]



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